

Triethylamine physical properties boiling point density

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Compound of Interest

Compound Name: Triethylamine

Cat. No.: B128534

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An In-depth Technical Guide to the Physical Properties of **Triethylamine** This guide provides a detailed overview of the core physical properties of **Triethylamine** (TEA), specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who utilize **triethylamine** in their work. **Triethylamine** ($\text{N}(\text{CH}_2\text{CH}_3)_3$), a colorless volatile liquid with a potent fishy or ammonia-like odor, is a common organic base used extensively in synthesis.[1] A thorough understanding of its physical characteristics is paramount for its safe handling, application in reactions, and purification processes.

Physical Properties: Boiling Point and Density

The boiling point and density are critical parameters for the practical application of **triethylamine** in a laboratory or industrial setting. These properties are influenced by temperature and atmospheric pressure. The data compiled from various sources are presented below.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **triethylamine**.

Property	Value	Conditions
Boiling Point	88.6 to 89.8 °C	Standard atmospheric pressure
89.5 °C	1 atm	
88.8 °C	Not specified	
90 °C	1013 hPa	
Density	0.7255 g/mL	25 °C
0.726 g/mL	25 °C	
0.7276 g/mL	20 °C	
0.729 g/mL	68 °F (20 °C)	
0.73 g/cm ³	20 °C	

Note: 1 g/mL is equivalent to 1 g/cm³.

Experimental Protocols

Accurate determination of physical properties requires standardized experimental procedures. The following sections detail the common methodologies for measuring the boiling point and density of a volatile liquid like **triethylamine**.

Boiling Point Determination via Simple Distillation

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^[2] For a volatile compound like **triethylamine**, the simple distillation method is suitable.^{[2][3]}

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottomed distilling flask, a condenser, a thermometer, and a receiving flask. Ensure all glassware is clean and dry.

- **Sample Preparation:** Place a sample volume of at least 5 mL of **triethylamine** into the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
[3]
- **Thermometer Placement:** Position the thermometer so that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in thermal equilibrium with the boiling liquid.[3]
- **Heating:** Gently heat the distilling flask. As the **triethylamine** boils, the vapor will rise, surround the thermometer bulb, and pass into the condenser.
- **Data Recording:** Record the temperature when it becomes constant. This stable temperature, observed during the collection of the bulk of the distillate, is the boiling point.[3] It is also crucial to record the ambient barometric pressure, as boiling point varies with pressure.[2]

Safety Precautions: **Triethylamine** is extremely flammable and its vapors are irritating.[4] The entire procedure must be conducted in a well-ventilated fume hood, away from any ignition sources.

Density Determination Using a Pycnometer

A pycnometer, or density bottle, is a piece of specialized glassware used to determine the density of a liquid with high precision.[5][6] The method relies on accurately measuring the weight of a known volume of the liquid.[7]

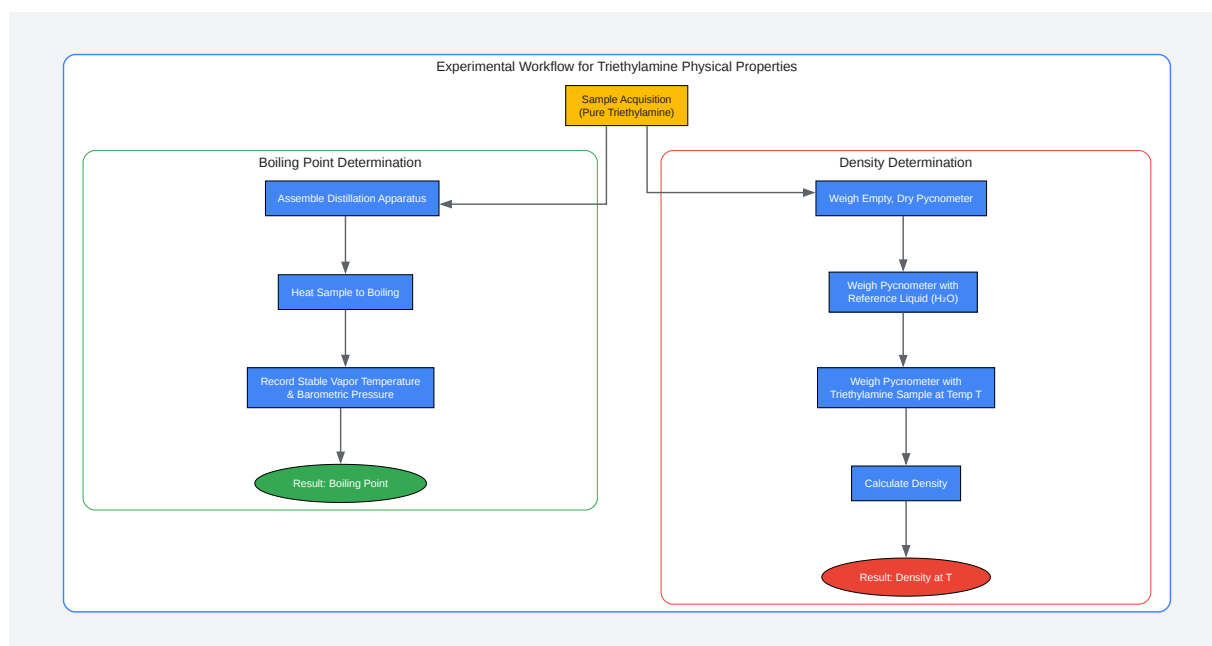
Methodology:

- **Preparation:** Thoroughly clean and dry the pycnometer. Determine the mass of the empty, dry pycnometer (m_0) using an analytical balance.[5]
- **Reference Measurement:** Fill the pycnometer with a reference liquid of a well-known density, such as distilled water (ρ_{water}). Ensure the liquid fills the capillary of the stopper. Immerse the filled pycnometer in a constant-temperature water bath until it reaches thermal equilibrium (e.g., 20°C).[8]

- **Reference Mass:** Remove the pycnometer from the bath, carefully dry the exterior, and measure its mass (m_{water}). The mass of the water is $m_{\text{water}} - m_0$.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **triethylamine**, allow it to reach thermal equilibrium in the constant-temperature bath, dry the exterior, and measure its mass (m_{TEA}). The mass of the **triethylamine** is $m_{\text{TEA}} - m_0$.
- **Calculation:** The volume of the pycnometer at the specified temperature is calculated using the mass and known density of the water ($V = (m_{\text{water}} - m_0) / \rho_{\text{water}}$). The density of **triethylamine** (ρ_{TEA}) is then calculated by dividing the mass of the **triethylamine** by this volume: $\rho_{\text{TEA}} = (m_{\text{TEA}} - m_0) / V$

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **triethylamine**.



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References

- 1. Triethylamine - Wikipedia [en.wikipedia.org]
- 2. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 5. fpharm.uniba.sk [fpharm.uniba.sk]
- 6. fpharm.uniba.sk [fpharm.uniba.sk]
- 7. ised-isde.canada.ca [ised-isde.canada.ca]
- 8. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
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